

3-Chloro-1-methyl-5-nitroisoquinoline molecular weight and formula

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Compound of Interest

Compound Name: 3-Chloro-1-methyl-5-nitroisoquinoline

Cat. No.: B8686552

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An In-depth Technical Guide to Chloro-Methyl-Nitroisoquinolines: Focus on 1-Chloro-3-methyl-5-nitroisoquinoline

Senior Application Scientist Note: Initial literature and database searches for the specifically requested compound, **3-Chloro-1-methyl-5-nitroisoquinoline**, did not yield a registered CAS number or dedicated experimental data. This suggests the compound is either not well-documented in public scientific literature or may be a novel chemical entity. However, the chloro-methyl-nitroisoquinoline scaffold is of significant interest in medicinal chemistry. This guide, therefore, focuses on a closely related and documented isomer, 1-Chloro-3-methyl-5-nitroisoquinoline, to provide a technically robust and scientifically grounded resource for researchers, scientists, and drug development professionals. The principles, synthesis, and potential applications discussed herein are highly relevant to the broader class of these heterocyclic compounds.

Introduction to the Isoquinoline Scaffold in Drug Discovery

The isoquinoline nucleus is a privileged scaffold in medicinal chemistry, forming the core of numerous alkaloids and synthetic compounds with a wide array of pharmacological activities.^[1] Its presence in nature, for instance in the poppy alkaloids papaverine and morphine, has long established its therapeutic potential.^[1] The rigid, bicyclic aromatic structure provides an excellent framework for the spatial presentation of functional groups, enabling precise interactions with biological targets.

The introduction of substituents such as chloro and nitro groups can significantly modulate the electronic properties, reactivity, and biological activity of the isoquinoline core.^[2] These electron-withdrawing groups can influence kinase inhibition, antimicrobial activity, and anticancer properties, making substituted isoquinolines a focal point for the development of targeted therapies.^[2] This guide will provide a detailed examination of the synthesis and properties of a representative member of this class, 1-Chloro-3-methyl-5-nitroisoquinoline.

Physicochemical and Structural Properties

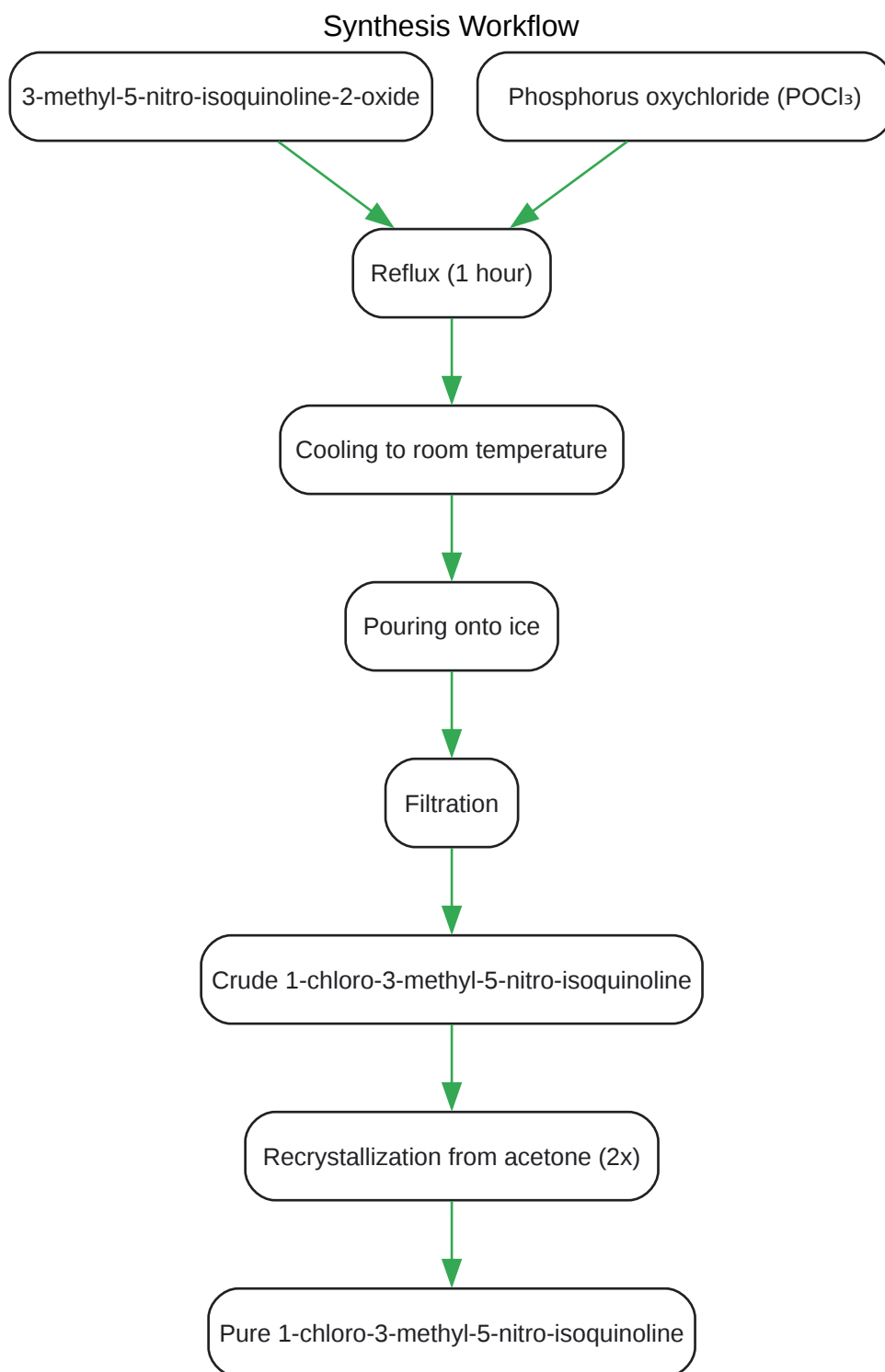
The specific properties of 1-Chloro-3-methyl-5-nitroisoquinoline are presented below. The molecular formula and weight are calculated based on its chemical structure, consistent with its isomer 1-Chloro-6-methyl-5-nitroisoquinoline.^[3]

Property	Value	Source
Molecular Formula	C ₁₀ H ₇ ClN ₂ O ₂	Calculated
Molecular Weight	222.63 g/mol	Calculated, consistent with isomer ^[3]
IUPAC Name	1-Chloro-3-methyl-5-nitroisoquinoline	^[4]
Canonical SMILES	<chem>CC1=NC(Cl)=C2C(=C1)C=CC=C2N(=O)=O</chem>	Deduced
Physical State	Solid (based on related compounds)	Inferred
Melting Point	112°C	^[4]

Synthesis of 1-Chloro-3-methyl-5-nitroisoquinoline

The synthesis of 1-Chloro-3-methyl-5-nitroisoquinoline can be achieved through the chlorination of its corresponding N-oxide precursor.^[4] This method is a common and effective way to introduce a chlorine atom at the 1-position of the isoquinoline ring.

Synthesis Workflow



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Caption: Synthesis of 1-chloro-3-methyl-5-nitro-isoquinoline.

Step-by-Step Experimental Protocol

This protocol is based on a documented laboratory procedure.^[4]

- **Reaction Setup:** To 60 ml of phosphorus oxychloride (POCl_3), add 12 g of 3-methyl-5-nitro-isoquinoline-2-oxide.
- **Reflux:** Stir the mixture and reflux for 1 hour. The phosphorus oxychloride serves as both the chlorinating agent and the solvent. The elevated temperature is necessary to drive the reaction to completion.
- **Cooling:** After the reflux period, allow the reaction mixture to cool to room temperature (approximately 20°C).
- **Quenching:** Carefully pour the cooled reaction mixture onto ice. This step hydrolyzes the excess phosphorus oxychloride and precipitates the crude product.
- **Isolation:** Isolate the crude product by filtration. This will yield approximately 6.2 g of the material.
- **Purification:** To achieve high purity, recrystallize the crude product twice from acetone. This process will yield the final product, 1-chloro-3-methyl-5-nitro-isoquinoline, with a melting point of 112°C .^[4]

Mechanistic Insights

The reaction of an N-oxide with phosphorus oxychloride is a classic method for the introduction of a chlorine atom at the alpha position to the nitrogen in a heterocyclic ring. The reaction proceeds through the formation of a chlorophosphate intermediate, which then undergoes nucleophilic attack by the chloride ion to yield the chlorinated product and a phosphate byproduct.

Potential Applications in Drug Development

While specific biological activity data for 1-Chloro-3-methyl-5-nitroisoquinoline is not readily available, the broader class of substituted isoquinolines has shown significant promise in several therapeutic areas.

- **Anticancer Agents:** The isoquinoline scaffold is a common feature in many kinase inhibitors. [2] The electronic properties imparted by the chloro and nitro substituents can enhance the binding affinity and selectivity of these compounds for specific protein kinases that are often dysregulated in cancer.
- **Antimicrobial Agents:** Isoquinoline derivatives have been investigated for their antibacterial properties.[2] The ability to functionalize the isoquinoline ring allows for the optimization of compounds that can target essential bacterial processes.
- **Enzyme Inhibition:** The rigid structure of the isoquinoline ring system makes it an attractive starting point for the design of enzyme inhibitors for a variety of targets.

The 1-chloro substituent also provides a reactive handle for further synthetic modifications. Nucleophilic substitution reactions can be employed to introduce a variety of side chains, allowing for the exploration of structure-activity relationships and the optimization of lead compounds. For example, the chlorine can be displaced by amines, thiols, or alcohols to generate a library of derivatives for biological screening.

Safety and Handling

Detailed safety information for 1-Chloro-3-methyl-5-nitroisoquinoline is not available. However, based on related compounds such as 1-chloroisoquinoline, the following precautions should be taken:

- Causes skin irritation.[5]
- Causes serious eye irritation.[5]
- May cause respiratory irritation.[5]

Therefore, it is recommended to handle this compound in a well-ventilated fume hood, wearing appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Avoid inhalation of dust and contact with skin and eyes.

Conclusion

While a comprehensive profile of **3-Chloro-1-methyl-5-nitroisoquinoline** remains to be established in the scientific literature, the analysis of its isomer, 1-Chloro-3-methyl-5-nitroisoquinoline, provides a valuable framework for understanding this class of compounds. The synthetic route is well-defined, and the isoquinoline scaffold, decorated with chloro and nitro groups, represents a promising area for further investigation in drug discovery and medicinal chemistry. The strategic placement of these functional groups offers opportunities for both direct biological activity and further chemical derivatization to create novel therapeutic agents.

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